

α-Tosylbenzyl Isocyanide: A Technical Guide to Safe Handling and Toxicity

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Compound of Interest

Compound Name: *α-Tosylbenzyl isocyanide*

Cat. No.: B1353793

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet (SDS). Always consult the official SDS and your institution's safety guidelines before handling α -tosylbenzyl isocyanide.

Introduction

α -Tosylbenzyl isocyanide is a versatile reagent in organic synthesis. However, like other isocyanide compounds, it presents significant health and safety risks that necessitate careful handling and a thorough understanding of its toxicological profile. This guide provides an in-depth overview of the known safety, handling, and toxicity information for α -tosylbenzyl isocyanide and related compounds, tailored for laboratory and drug development settings.

Hazard Identification and Classification

α -Tosylbenzyl isocyanide is classified as a hazardous chemical. The primary hazards are associated with its acute toxicity upon ingestion, inhalation, and skin contact.^{[1][2][3]} It is also known to cause skin and eye irritation.^{[1][4]} While specific quantitative toxicity data for α -tosylbenzyl isocyanide is not readily available, data from analogous compounds like tosylmethyl isocyanide (TosMIC) and benzyl isocyanide suggest a high degree of toxicity.^{[1][5]} ^[6] Isocyanides, as a class, can be metabolized to cyanide in the body, which can lead to severe health effects, including impacting the central nervous and cardiovascular systems.^{[1][4]}

GHS Hazard Statements for Structurally Similar Compounds (Tosylmethyl isocyanide):

- H301: Toxic if swallowed.[2][6]
- H311: Toxic in contact with skin.[2][6]
- H331: Toxic if inhaled.[2][6]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[7][8]

Quantitative Toxicity and Physical/Chemical Data

Specific quantitative toxicity data (e.g., LD50, LC50) for α -tosylbenzyl isocyanide are not available in the reviewed literature.[1] The following tables summarize the available physical and chemical properties for α -tosylbenzyl isocyanide and the related, well-studied compound, tosylmethyl isocyanide.

Table 1: Physical and Chemical Properties of α -Tosylbenzyl Isocyanide

Property	Value	Reference
Molecular Formula	$C_{15}H_{13}NO_2S$	[9]
Molecular Weight	271.3 g/mol	[9]
Melting Point	145°C (decomposes)	[10]
Appearance	Beige solid	[10]
Solubility	Insoluble in water	[1]

Table 2: Physical and Chemical Properties of Tosylmethyl Isocyanide (TosMIC)

Property	Value	Reference
Molecular Formula	<chem>C9H9NO2S</chem>	[1]
Molecular Weight	195.24 g/mol	[1]
Melting Point	109-115°C	[2]
Appearance	Slightly yellow crystalline powder	[1]
Solubility	Insoluble in water	[1] [2]

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is paramount when working with α -tosylbenzyl isocyanide. The following are general experimental procedures for safe handling.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical splash-resistant safety glasses or goggles with side protection are mandatory. A face shield may be appropriate for operations with a higher risk of splashing.[\[2\]](#) [\[11\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile gloves) at all times.[\[12\]](#) A lab coat or chemical-resistant apron should be worn to prevent skin contact.[\[2\]](#)
- Respiratory Protection: All work with α -tosylbenzyl isocyanide should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[\[7\]](#) If engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate cartridge should be used.[\[1\]](#)[\[7\]](#)

Engineering Controls

- Ventilation: A properly functioning chemical fume hood is the primary engineering control for preventing inhalation exposure.[\[2\]](#)
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the laboratory.[\[1\]](#)[\[2\]](#)

General Handling Procedures

- Preparation: Before starting any experiment, ensure all necessary PPE is worn correctly and that the chemical fume hood is functioning properly. Have all necessary reagents and equipment within the fume hood to minimize movement in and out.
- Weighing and Transfer: Weigh the solid α -tosylbenzyl isocyanide in the fume hood. Use a spatula for transfers and avoid generating dust.^{[7][11]} If possible, use a containment system like a glove bag for weighing larger quantities.
- Reaction Setup: Perform all reactions in a closed system within the fume hood. Ensure all joints are properly sealed.
- Work-up and Purification: Conduct all extraction, filtration, and purification steps within the fume hood. Be aware that isocyanides can be thermally unstable.^[10] Avoid heating α -tosylbenzyl isocyanide and similar compounds above 35-40°C.^[10]
- Waste Disposal: Dispose of all waste containing α -tosylbenzyl isocyanide as hazardous chemical waste according to your institution's and local regulations.^{[1][11]} Do not dispose of it down the drain.^[7] Contaminated labware should be decontaminated or disposed of as hazardous waste.

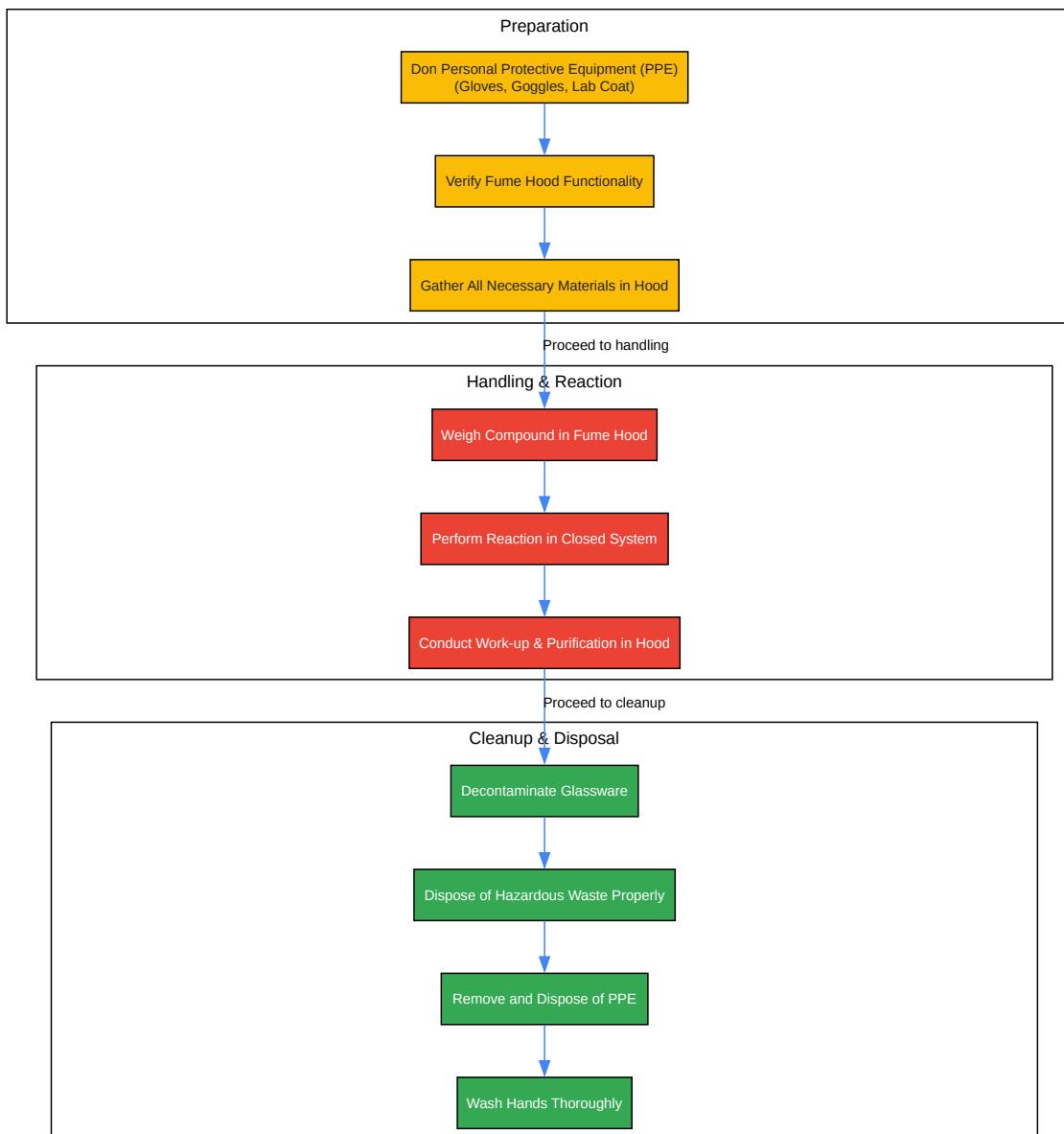
Spill and Emergency Procedures

- Minor Spills: For small spills within a fume hood, absorb the material with an inert absorbent material (e.g., vermiculite, sand).^[5] Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.^[11]
- Major Spills: Evacuate the area immediately and alert your institution's emergency response team.
- First Aid:
 - Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing.^[1] Seek immediate medical attention.^[2]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[2] Seek immediate medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[1] Seek immediate medical attention. Do not use mouth-to-mouth resuscitation.[1]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[1] Seek immediate medical attention.

Visualization of Laboratory Workflow

The following diagram illustrates a standard workflow for safely handling α -tosylbenzyl isocyanide in a laboratory setting.



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